How to prevent CC260 degradation during experiments

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Compound of Interest

Compound Name: *CC260*

Cat. No.: *B10829432*

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Technical Support Center: CC260

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and use of **CC260** to prevent its degradation during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **CC260**?

A1: **CC260** is a selective inhibitor of Phosphatidylinositol-5-Phosphate 4-Kinase Alpha (PI5P4Kα) and Beta (PI5P4Kβ) with Ki values of 40 nM and 30 nM, respectively.[1] It is a solid, off-white to gray powder with the molecular formula C24H29Cl2N5O2 and a molecular weight of 490.43.[1] **CC260** is utilized in research related to cellular energy metabolism, diabetes, and cancer.[1]

Q2: What are the general recommendations for storing **CC260**?

A2: For long-term stability, solid **CC260** should be stored in a tightly sealed container in a cool, dry, and dark place. Recommended storage is at -20°C. For short-term storage, 4°C is

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acceptable.

Q3: How should I prepare stock solutions of **CC260**?

A3: **CC260** can be dissolved in dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution. For in vivo experiments, it has been formulated in a vehicle of 10% DMSO and 90% corn oil, or 10% DMSO and 90% (20% SBE-β-CD in Saline).[1] When preparing stock solutions, it is crucial to use anhydrous DMSO to minimize degradation from moisture.

Q4: My **CC260** solution has turned a different color. Is it degraded?

A4: A change in color of the **CC260** solution can be an indicator of degradation or contamination. It is recommended to prepare fresh solutions if any visual changes are observed.

Troubleshooting Guide

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Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Degradation of CC260 in working solutions.	Prepare fresh working solutions from a frozen stock solution for each experiment. Avoid repeated freeze-thaw cycles of the stock solution by aliquoting it after the initial preparation.
Verify the pH of your experimental buffer, as extreme pH can accelerate the hydrolysis of the compound.		
Precipitate formation in aqueous buffer	Low solubility of CC260 in aqueous solutions.	Ensure the final concentration of DMSO in your aqueous working solution is kept to a minimum (typically <0.5%) to maintain solubility. If precipitation persists, consider using a different formulation, such as one containing SBE-β-CD, for improved solubility.[1]
Loss of compound activity over time	Instability in solution at room temperature or 4°C.	Store stock solutions at -20°C or -80°C. For working solutions in aqueous buffers, use them immediately after preparation.
Exposure to light.	Protect stock and working solutions from light by using amber vials or by wrapping containers in aluminum foil.	

Experimental Protocols

Protocol 1: Preparation of CC260 Stock Solution

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- Equilibrate the vial of solid **CC260** to room temperature before opening to prevent condensation of moisture.
- Weigh the required amount of **CC260** powder in a sterile microcentrifuge tube.
- Add anhydrous DMSO to the desired final concentration (e.g., 10 mM).
- Vortex briefly and sonicate if necessary to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in light-protected tubes and store at -20°C or -80°C.

Protocol 2: Preparation of CC260 Working Solution

- Thaw a single aliquot of the **CC260** stock solution at room temperature.
- Dilute the stock solution to the final desired concentration in your experimental buffer (e.g., cell culture medium, assay buffer).
- Ensure the final concentration of DMSO is compatible with your experimental system.
- Use the working solution immediately after preparation. Do not store aqueous working solutions.

Visual Guides

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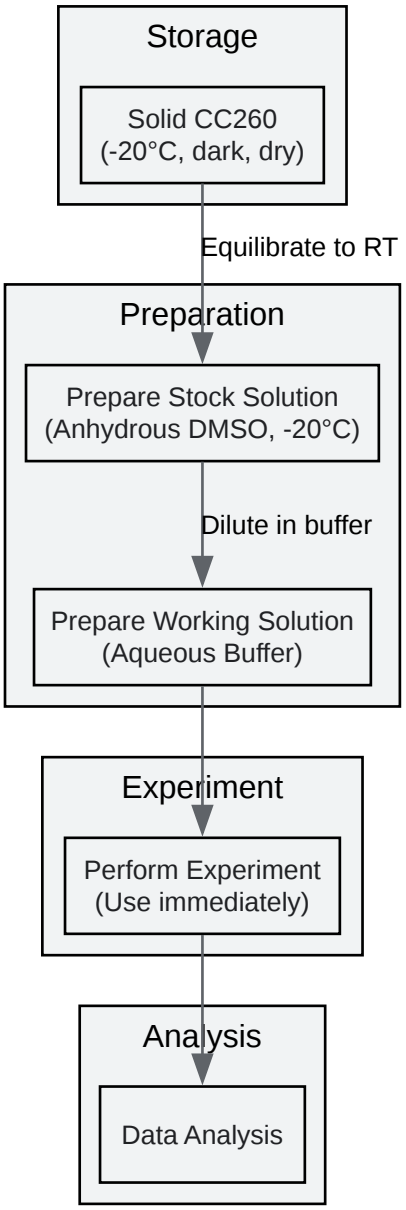
Experimental Workflow for CC260 Usage



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Caption: A flowchart illustrating the recommended workflow for handling **CC260**, from storage to experimental use.

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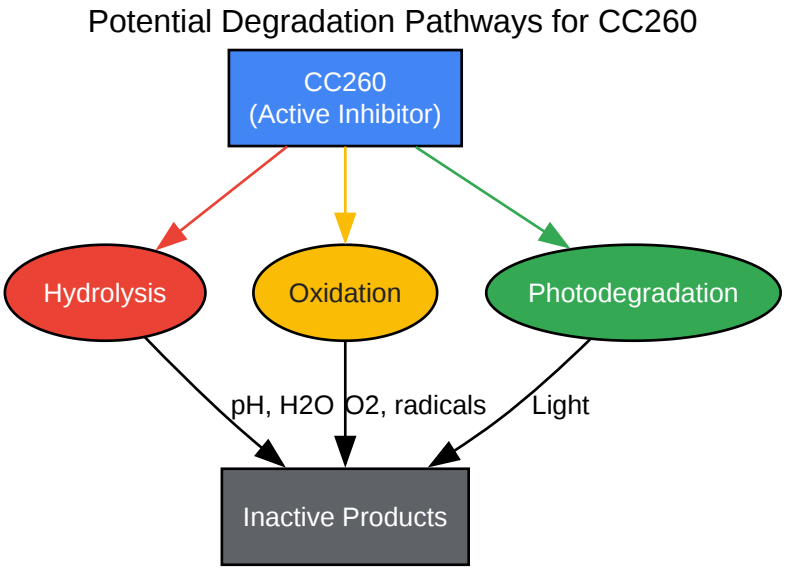

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Caption: A diagram showing potential environmental factors that could lead to the degradation of **CC260**.

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References

- 1. CC260 | Others 12 | 2411088-26-9 | Invivochem [invivochem.com]
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